

# solubility of cupric hydroxide in different solvents

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## Compound of Interest

Compound Name: Cupric hydroxide

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## An In-depth Technical Guide to the Solubility of **Cupric Hydroxide**

For Researchers, Scientists, and Drug Development Professionals

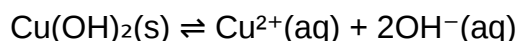
This guide provides a comprehensive overview of the solubility of **cupric hydroxide**,  $\text{Cu}(\text{OH})_2$ , in a variety of solvents. Understanding the solubility characteristics of this compound is critical for its application in fields ranging from organic synthesis and catalyst development to the formulation of fungicides and specialty chemicals. This document details its solubility in aqueous and organic systems, presents quantitative data in a structured format, and provides detailed experimental protocols for solubility determination.

## Solubility Profile of Cupric Hydroxide

**Cupric hydroxide** is a pale blue or bluish-green solid. Its solubility is highly dependent on the nature of the solvent, primarily due to its chemical reactivity. While it is a strong base, its low solubility in water makes this property difficult to observe directly<sup>[1]</sup>.

### Aqueous Solubility (Water)

**Cupric hydroxide** is sparingly soluble in water<sup>[2]</sup>. Its dissolution in water is an equilibrium process, and its low solubility is quantified by the solubility product constant ( $K_{sp}$ ).



The  $K_{sp}$  is the product of the equilibrium concentrations of the dissociated ions. Various sources report slightly different  $K_{sp}$  values, which can be influenced by the crystalline form of the  $\text{Cu}(\text{OH})_2$  and experimental conditions.

## Aqueous Solubility (Acids)

**Cupric hydroxide** readily dissolves in acids through a neutralization reaction to form a soluble copper(II) salt and water[3][4][5]. This is not a simple dissolution but a chemical transformation.

- Reaction with Sulfuric Acid:  $\text{Cu}(\text{OH})_2(\text{s}) + \text{H}_2\text{SO}_4(\text{aq}) \rightarrow \text{CuSO}_4(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$ [6][7]
- Reaction with Nitric Acid:  $\text{Cu}(\text{OH})_2(\text{s}) + 2\text{HNO}_3(\text{aq}) \rightarrow \text{Cu}(\text{NO}_3)_2(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$ [7]
- Reaction with Hydrochloric Acid:  $\text{Cu}(\text{OH})_2(\text{s}) + 2\text{HCl}(\text{aq}) \rightarrow \text{CuCl}_2(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$

## Aqueous Solubility (Bases and Complexing Agents)

The solubility of **cupric hydroxide** in basic or complexing solutions is governed by the formation of stable, soluble complex ions.

- Ammonia Solutions:  $\text{Cu}(\text{OH})_2$  dissolves in aqueous ammonia to form the deep blue, soluble tetraamminecopper(II) complex ion,  $[\text{Cu}(\text{NH}_3)_4]^{2+}$ [1][3][8][9]. This solution is known as Schweizer's reagent and is capable of dissolving cellulose[1][8][10]. The formation of this stable complex shifts the solubility equilibrium, causing the solid to dissolve[11].  $\text{Cu}(\text{OH})_2(\text{s}) + 4\text{NH}_3(\text{aq}) \rightarrow [\text{Cu}(\text{NH}_3)_4]^{2+}(\text{aq}) + 2\text{OH}^-(\text{aq})$ [6]
- Concentrated Alkali Hydroxides: **Cupric hydroxide** exhibits amphoteric behavior, dissolving slightly in concentrated alkali solutions (like sodium hydroxide) to form the soluble, blue tetrahydroxocuprate(II) ion,  $[\text{Cu}(\text{OH})_4]^{2-}$ [1][8][12]. The precipitate does not dissolve in dilute NaOH solutions[9].  $\text{Cu}(\text{OH})_2(\text{s}) + 2\text{NaOH}(\text{conc. aq}) \rightarrow \text{Na}_2[\text{Cu}(\text{OH})_4]$ [6]

## Organic Solvents

**Cupric hydroxide** is generally considered insoluble in organic solvents such as ethanol and acetone[3][4][8][10]. While some pesticide databases report extremely low, trace-level solubility in solvents like heptane, for most practical laboratory and industrial purposes, it is treated as insoluble[13][14].

## Quantitative Solubility Data

The following tables summarize the quantitative solubility data for **cupric hydroxide** under various conditions.

Table 1: Solubility Product (Ksp) and Calculated Molar Solubility of Cu(OH)<sub>2</sub> in Water at 25°C

Parameter	Value	Reference
Solubility Product (Ksp)	$2.2 \times 10^{-20}$	[1]
	$4.8 \times 10^{-20}$	[15]
	$1.6 \times 10^{-19}$	[16]
Molar Solubility (Calculated from Ksp = $2.2 \times 10^{-20}$ )	$1.76 \times 10^{-7}$ mol/L	[17]
Solubility in g/L (Calculated from Molar Solubility)	$1.71 \times 10^{-5}$ g/L	[17]

Note: Molar solubility (S) is calculated using the formula  $K_{sp} = 4S^3$ .

Table 2: Experimentally Determined Solubility of Cu(OH)<sub>2</sub> in Various Solvents

Solvent	Temperature (°C)	Solubility	Reference
Water	18	0.000673 g / 100 g	[18]
Water	Room Temperature	$\sim 3 \times 10^{-6}$ mol/L	[19]
Heptane	20	0.016 mg/L	[13][14]
Unspecified Organic Solvent	20	0.007 mg/L	[13][14]
Sodium Hydroxide (5.1 M)	$\sim 22$	$\sim 0.088$ equiv/dm <sup>3</sup>	[20]
Sodium Hydroxide (7.1 M)	$\sim 22$	$\sim 0.181$ equiv/dm <sup>3</sup>	[20]

## Experimental Protocols

The following are detailed methodologies for determining the solubility of **cupric hydroxide**.

### Protocol 1: Gravimetric Determination of Solubility

This method is suitable for determining solubility in a solvent where  $\text{Cu}(\text{OH})_2$  is sparingly soluble and the solvent is volatile.

Objective: To determine the mass of  $\text{Cu}(\text{OH})_2$  dissolved in a specific volume of solvent.

Materials:

- **Cupric hydroxide**, solid
- Selected solvent (e.g., water)
- Stir plate and magnetic stir bar
- Conical flask with stopper
- Filtration apparatus (e.g., vacuum filtration with Büchner funnel or syringe filter)
- Pre-weighed evaporation dish or flask
- Drying oven or vacuum oven
- Analytical balance

Procedure:

- Add an excess amount of solid **cupric hydroxide** to a known volume of the solvent in a conical flask. An excess is necessary to ensure a saturated solution is formed.
- Seal the flask and stir the mixture vigorously using a magnetic stirrer for an extended period (e.g., 24-48 hours) at a constant temperature to ensure equilibrium is reached.
- After stirring, allow the mixture to stand undisturbed for several hours to let the excess solid settle.

- Carefully filter the supernatant to remove all undissolved solid. A fine porosity filter (e.g., 0.22  $\mu\text{m}$ ) is recommended to prevent colloidal particles from passing through.
- Accurately measure a specific volume of the clear, saturated filtrate and transfer it to a pre-weighed evaporation dish.
- Gently evaporate the solvent from the dish. For water, this can be done on a hot plate at a low temperature or in a drying oven set below 80°C to prevent decomposition of  $\text{Cu}(\text{OH})_2$  to  $\text{CuO}$ [\[1\]](#). For organic solvents, evaporation should be performed in a fume hood. A vacuum oven can be used to ensure complete removal of the solvent at a lower temperature.
- Once the solvent is completely removed, cool the dish in a desiccator and weigh it on an analytical balance.
- The difference between the final mass and the initial mass of the dish is the mass of the dissolved **cupric hydroxide**.
- Calculate the solubility in g/L or other appropriate units[\[15\]](#).

## Protocol 2: Titrimetric Determination of the Solubility Product ( $K_{\text{sp}}$ )

This method determines the hydroxide ion concentration in a saturated aqueous solution of  $\text{Cu}(\text{OH})_2$ , from which the  $K_{\text{sp}}$  can be calculated.

Objective: To calculate the  $K_{\text{sp}}$  of  $\text{Cu}(\text{OH})_2$  by titrating the  $\text{OH}^-$  ions in a saturated solution.

Materials:

- **Cupric hydroxide**, solid
- Deionized water
- Standardized dilute hydrochloric acid (HCl) solution (e.g., 0.001 M)
- Phenolphthalein or other suitable pH indicator
- Buret, pipettes, and Erlenmeyer flasks

- Stir plate and magnetic stir bar
- Filtration apparatus

Procedure:

- Prepare a saturated solution of  $\text{Cu}(\text{OH})_2$  in deionized water as described in Protocol 1 (Steps 1-3).
- Carefully filter the solution to obtain a clear saturated solution free of any solid particles.
- Using a volumetric pipette, transfer a precise volume (e.g., 50.00 mL) of the saturated filtrate into a clean Erlenmeyer flask.
- Add 2-3 drops of phenolphthalein indicator to the flask. The solution should be colorless or very faintly pink.
- Fill a clean buret with the standardized HCl solution and record the initial volume.
- Titrate the  $\text{Cu}(\text{OH})_2$  solution with the HCl, swirling the flask constantly, until the endpoint is reached. The endpoint is the first appearance of a persistent color change (in this case, the disappearance of the faint pink color)[21]. Record the final buret volume.
- Repeat the titration at least two more times with fresh aliquots of the saturated solution to ensure precision.

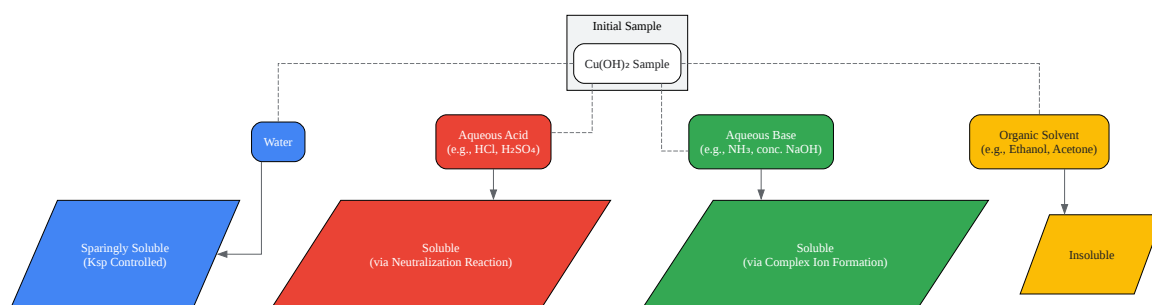
Calculations:

- Calculate the volume of HCl added for each titration.
- Use the average volume of HCl and its known molarity to calculate the moles of  $\text{H}^+$  added:  
$$\text{moles } \text{H}^+ = M_{\text{HCl}} \times V_{\text{HCl}} \text{ (in L)}$$
- The reaction at the equivalence point is  $\text{H}^+ + \text{OH}^- \rightarrow \text{H}_2\text{O}$ . Therefore, moles  $\text{OH}^-$  = moles  $\text{H}^+$ .
- Calculate the concentration of  $\text{OH}^-$  in the saturated solution:  $[\text{OH}^-] = \text{moles } \text{OH}^- / V_{\text{filtrate}}$  (in L).

- From the dissolution equilibrium,  $\text{Cu}(\text{OH})_2(\text{s}) \rightleftharpoons \text{Cu}^{2+}(\text{aq}) + 2\text{OH}^{-}(\text{aq})$ , the concentration of  $\text{Cu}^{2+}$  is half that of  $\text{OH}^{-}$ :  $[\text{Cu}^{2+}] = 0.5 \times [\text{OH}^{-}]$ .
- Calculate the solubility product constant:  $K_{\text{sp}} = [\text{Cu}^{2+}][\text{OH}^{-}]^2$ .

## Visualization of Solubility Assessment Workflow

The following diagram illustrates a logical workflow for determining the solubility characteristics of **cupric hydroxide** in different solvent classes.



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A logical workflow for assessing **cupric hydroxide** solubility.



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